

The Elusive Natural Presence of 3-(3-Methylphenyl)propionaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 3-(3-Methylphenyl)propionaldehyde

Cat. No.: B1311848

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This technical guide addresses the current scientific understanding of the natural occurrence of **3-(3-Methylphenyl)propionaldehyde**. Despite its availability from chemical suppliers and its well-defined chemical properties, a comprehensive review of scientific literature and databases reveals a notable absence of evidence for its natural isolation from plants, essential oils, or food products. This document provides a summary of its known characteristics, a hypothetical biosynthetic pathway based on related compounds, and detailed experimental protocols for the analysis of volatile organic compounds from natural sources, which could be adapted for its future discovery.

Chemical and Physical Properties

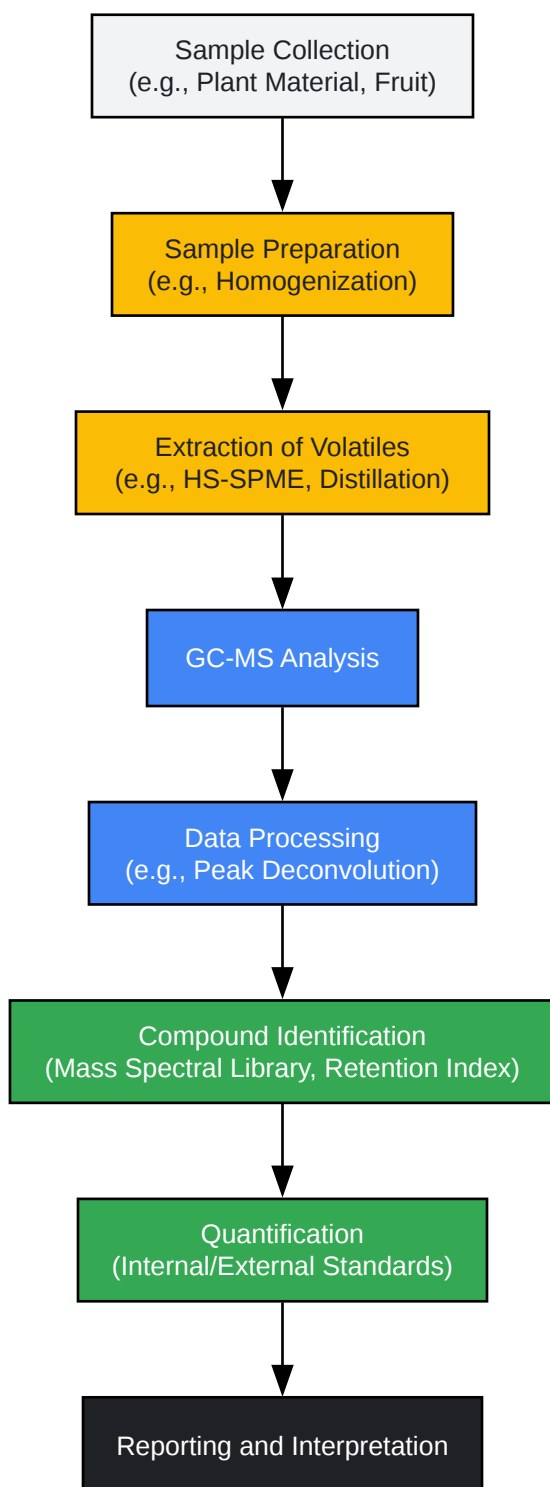
While its natural origins remain unconfirmed, the chemical and physical properties of **3-(3-Methylphenyl)propionaldehyde** are well-documented in chemical databases. A summary of these properties is presented in Table 1.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ O	--INVALID-LINK--
Molecular Weight	148.20 g/mol	--INVALID-LINK--
CAS Number	95416-60-7	--INVALID-LINK--
Appearance	Colorless to light yellow liquid	--INVALID-LINK--
Boiling Point	Not available	
Density	Not available	
Solubility	Not available	
IUPAC Name	3-(3-methylphenyl)propanal	
Synonyms	3-(m-tolyl)propanal, 3-Methylbenzenepropanal	--INVALID-LINK--

Hypothetical Biosynthetic Pathway

The biosynthesis of aromatic aldehydes in plants is predominantly routed through the phenylpropanoid pathway. This pathway converts the amino acid L-phenylalanine into a variety of phenolic compounds.^{[1][2][3][4][5]} Although **3-(3-Methylphenyl)propionaldehyde** has not been identified as a natural product, a plausible biosynthetic route can be hypothesized based on known enzymatic reactions within this pathway.

The proposed pathway would likely start with a methylated precursor, such as 3-methyl-L-phenylalanine. The subsequent steps would involve deamination, hydroxylation, and reduction reactions, catalyzed by enzymes analogous to those in the canonical phenylpropanoid pathway.



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References

- 1. Phenylalanine ammonia-lyase - Wikipedia [en.wikipedia.org]
- 2. taylorandfrancis.com [taylorandfrancis.com]
- 3. researchgate.net [researchgate.net]
- 4. Fungal and Plant Phenylalanine Ammonia-lyase - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Phenylalanine ammonia-lyase, a key component used for phenylpropanoids production by metabolic engineering - RSC Advances (RSC Publishing) [pubs.rsc.org]
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